

Technical Support Center: Purification of Diisobutylamine Hydrochloride

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Compound of Interest

Compound Name: *Diisobutylamine hydrochloride*

Cat. No.: B096849

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Welcome to the Technical Support Center for the purification of **Diisobutylamine Hydrochloride**. This guide is designed for researchers, scientists, and drug development professionals who require high-purity **Diisobutylamine Hydrochloride** for their work. Here, you will find in-depth troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to address common challenges encountered during the purification process.

I. Understanding the Compound: Key Properties

Diisobutylamine hydrochloride is a white to off-white crystalline solid, soluble in water and polar organic solvents.^[1] It is the salt formed from the reaction of the basic secondary amine, diisobutylamine, with hydrochloric acid.^{[1][2]} Understanding the properties of both the free base and the salt is crucial for effective purification.

Property	Diisobutylamine	Diisobutylamine Hydrochloride
Molecular Formula	C ₈ H ₁₉ N ^[3]	C ₈ H ₂₀ CIN ^[4]
Molecular Weight	129.24 g/mol ^[3]	165.70 g/mol ^{[4][5]}
Appearance	Colorless liquid ^[3]	White to off-white crystalline solid
Boiling Point	139 °C ^[3]	Not applicable (decomposes)
Melting Point	-77 °C ^[6]	Not well-defined, decomposes
Solubility	Slightly soluble in water; soluble in organic solvents ^[6] ^[7]	Soluble in water and polar organic solvents ^[1]

II. Purification Workflow Overview

The purification of **Diisobutylamine Hydrochloride** typically involves the purification of the free base, Diisobutylamine, followed by its conversion to the hydrochloride salt and subsequent recrystallization.

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